

4-Chlorobutanamide chemical structure and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Chlorobutanamide

Cat. No.: B1293659

[Get Quote](#)

An In-depth Technical Guide to 4-Chlorobutanamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Chlorobutanamide**, a versatile chemical intermediate. The document details its chemical structure, molecular weight, and other physicochemical properties. It also includes information on its synthesis, potential applications in drug development, and relevant experimental protocols.

Chemical Structure and Properties

4-Chlorobutanamide is a derivative of butanamide with a chlorine atom substituted at the 4-position. Its chemical structure is as follows:

Chemical Formula: C_4H_8ClNO

IUPAC Name: **4-chlorobutanamide**^[1]

CAS Number: 2455-04-1^[1]^[2]

The presence of both a reactive chlorine atom and an amide functional group makes it a useful building block in organic synthesis.

Quantitative Data

A summary of the key quantitative data for **4-Chlorobutanamide** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Weight	121.56 g/mol	[1]
Molecular Formula	C ₄ H ₈ ClNO	[1]
Melting Point	99-100 °C	
Boiling Point	294.8 °C at 760 mmHg	
Density	1.138 g/cm ³	
SMILES	C(CC(=O)N)CCl	
InChI	InChI=1S/C4H8ClNO/c5-3-1-2-4(6)7/h1-3H2,(H2,6,7)	
InChI Key	XYOXIERJKILWCG-UHFFFAOYSA-N	[1]

Synthesis and Applications

4-Chlorobutanamide serves as a key intermediate in the synthesis of various organic compounds. One of its notable applications is in the pharmaceutical industry. For instance, it is a precursor in the synthesis of certain therapeutic agents. Its derivatives have been explored for their potential biological activities, including as monoamine oxidase (MAO) inhibitors, suggesting possible applications in neuropharmacology.[1]

Experimental Protocols

Detailed methodologies for the synthesis and analysis of chemical compounds are critical for reproducibility and further research. Below are representative protocols for the synthesis and analysis of **4-Chlorobutanamide**.

Synthesis of 4-Chlorobutanamide from 4-Chlorobutanoyl Chloride

This protocol describes a common method for synthesizing **4-Chlorobutanamide** via the amidation of 4-chlorobutanoyl chloride.^[1]

Materials:

- 4-Chlorobutanoyl chloride
- Aqueous ammonia (concentrated)
- Dichloromethane (or other suitable organic solvent)
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and cooled in an ice bath, place a desired volume of concentrated aqueous ammonia.
- Slowly add 4-chlorobutanoyl chloride to the stirred ammonia solution using a dropping funnel. The reaction is exothermic, so maintain a low temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 1-2 hours.
- Transfer the mixture to a separatory funnel and extract the product with dichloromethane.

- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to yield crude **4-Chlorobutanamide**.
- The crude product can be further purified by recrystallization.

Spectroscopic Analysis

For the structural confirmation and purity assessment of **4-Chlorobutanamide**, standard spectroscopic techniques are employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

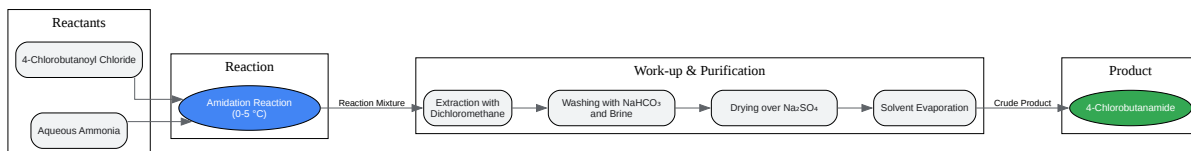
- ^1H NMR: Provides information about the number of different types of protons, their chemical environment, and their connectivity.
- ^{13}C NMR: Shows the number of different carbon atoms in the molecule.

Infrared (IR) Spectroscopy:

- Used to identify the presence of key functional groups, such as the amide C=O and N-H stretches, and the C-Cl bond.

Visualizations

The following diagrams illustrate key workflows related to **4-Chlorobutanamide**.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-Chlorobutanamide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Chlorobutanamide | 2455-04-1 [smolecule.com]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [4-Chlorobutanamide chemical structure and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1293659#4-chlorobutanamide-chemical-structure-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com